An In-Depth Technical Guide on the Potential Biological Activities of Substituted Benzamides

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Compound of Interest

Compound Name:	*4-bromo-N-(4-fluorophenyl)benzamide*
CAS No.:	*346723-41-9*
Cat. No.:	*B448557*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Substituted benzamides represent a versatile and highly significant class of compounds in medicinal chemistry, demonstrating a broad spectrum of biological activities.[1] This technical guide provides a comprehensive overview of the synthesis, structure-activity relationships (SAR), and mechanisms of action of substituted benzamides across various therapeutic areas. We will delve into their roles as antipsychotic, antiemetic, anticancer, and antimicrobial agents, offering insights into the molecular nuances that govern their pharmacological effects. This guide is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel therapeutics based on the benzamide scaffold.

Introduction: The Benzamide Scaffold in Medicinal Chemistry

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The benzamide core, consisting of a benzene ring attached to an amide functional group, is a privileged structure in drug design. Its ability to form hydrogen bonds and engage in various non-covalent interactions allows for high-affinity binding to a diverse range of biological targets. The true versatility of this scaffold lies in the "substituted" nature, where modifications to the benzene ring and the amide nitrogen can dramatically alter the compound's physicochemical properties and biological activity. This adaptability has led to the development of a multitude of clinically successful drugs and promising drug candidates.

Antipsychotic Activity: Modulating Dopaminergic and Serotonergic Pathways

Substituted benzamides have made a significant impact in the treatment of psychiatric disorders, particularly schizophrenia.[2] Their primary mechanism of action involves the modulation of dopamine and serotonin receptors in the central nervous system.[3][4]

Mechanism of Action

Atypical antipsychotics of the substituted benzamide class, such as amisulpride, exhibit a unique dual mechanism.[2] At low doses, they preferentially block presynaptic D2/D3 autoreceptors, leading to an increase in dopamine release and an antidepressant effect.[2][5] At higher doses, they act as antagonists at postsynaptic D2/D3 receptors, primarily in the mesolimbic pathway, which is responsible for their antipsychotic effects.[2][6] This selectivity for the limbic system over the striatum is thought to contribute to a lower incidence of extrapyramidal side effects compared to classical neuroleptics.[7] Some substituted benzamides also exhibit antagonist activity at serotonin 5-HT2 receptors and agonist activity at 5-HT1a receptors, which may further contribute to their atypical antipsychotic profile and efficacy against negative symptoms.[4]

Structure-Activity Relationship (SAR) Insights

The antipsychotic activity of substituted benzamides is highly dependent on their substitution patterns. For instance, in a series of (4-(4-(1,2-benzisothiazol-3-yl)-1-piperazinyl)butyl)benzamide derivatives, the nature and position of substituents on the benzamide ring significantly influenced their binding affinities for D2, 5-HT2, and 5-HT1a receptors.[3] The compound 2-amino-N-(4-(4-(1,2-benzisothiazol-3-yl)-1-

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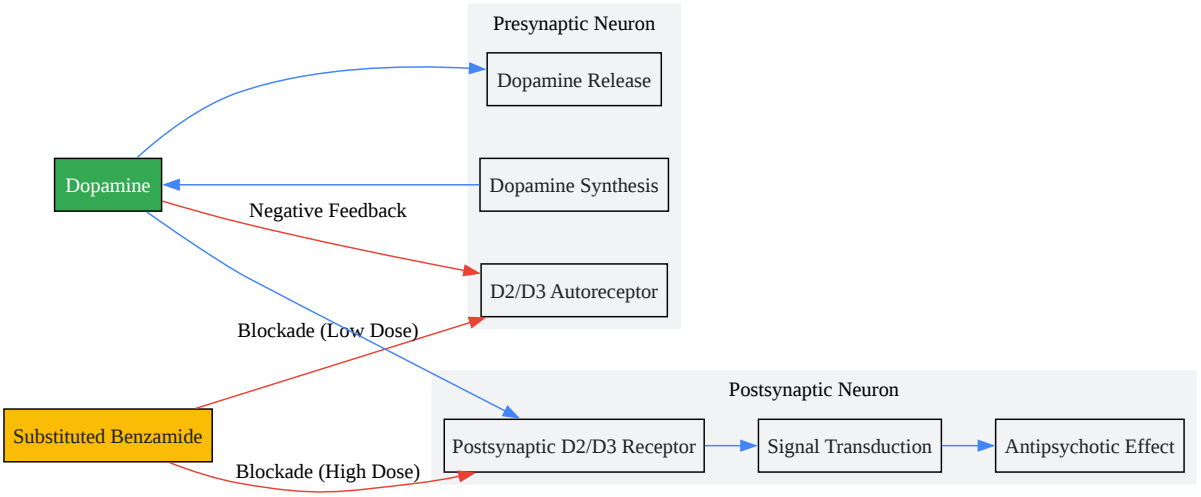
piperazinyl)butyl)benzamide hydrochloride (1192U90) emerged from these studies as a promising candidate with a superior pharmacological profile.[3][4]

Signaling Pathway



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Caption: Dopaminergic pathway modulation by substituted benzamides.

Antiemetic Activity: Targeting Dopamine Receptors in the Chemoreceptor Trigger Zone

Substituted benzamides like metoclopramide and alizapride are effective antiemetics, particularly for chemotherapy-induced nausea and vomiting.[8][9] Their mechanism involves blocking dopamine D2 receptors in the chemoreceptor trigger zone (CTZ) of the brainstem.[9][10]

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Mechanism of Action

The CTZ is a crucial area for detecting emetic substances in the blood. By antagonizing D2 receptors in this region, substituted benzamides inhibit the signaling cascade that leads to the vomiting reflex.[10] Some of these compounds also exhibit prokinetic effects on the gastrointestinal tract, which can contribute to their overall antiemetic efficacy.[11]

Anticancer Activity: A Multifaceted Approach

The benzamide scaffold has emerged as a promising framework for the development of novel anticancer agents, primarily through the inhibition of key enzymes involved in cancer cell proliferation and survival.[1][12]

PARP Inhibition

Poly(ADP-ribose) polymerase (PARP) inhibitors have revolutionized the treatment of certain cancers, particularly those with BRCA1/2 mutations.[13][14] The discovery of early benzamide-based PARP inhibitors was a pivotal moment in this field.[15] PARP enzymes are critical for DNA repair, and their inhibition in cancer cells with existing DNA repair defects (like BRCA mutations) leads to a synthetic lethality, causing cell death.[13][16]

Histone Deacetylase (HDAC) Inhibition

Histone deacetylase (HDAC) inhibitors are another important class of anticancer agents, and several benzamide-containing compounds have shown significant promise.[12][17] HDACs play a crucial role in epigenetic regulation by removing acetyl groups from histones, leading to a more condensed chromatin structure and transcriptional repression.[17] Benzamide-based HDAC inhibitors can chelate the zinc ion in the active site of HDACs, leading to hyperacetylation of histones and the re-expression of tumor suppressor genes, ultimately inducing cell cycle arrest, differentiation, and apoptosis.[17][18]

The development of potent and selective HDAC inhibitors is an active area of research. Studies have shown that the nature of the substituent on the benzamide ring is critical for activity.[19][20] For example, N-(2-aminophenyl)-benzamide derivatives have been identified as potent inhibitors of class I HDACs.[21] The length of the molecule and the presence of specific functional groups can also significantly impact potency and selectivity.[19]

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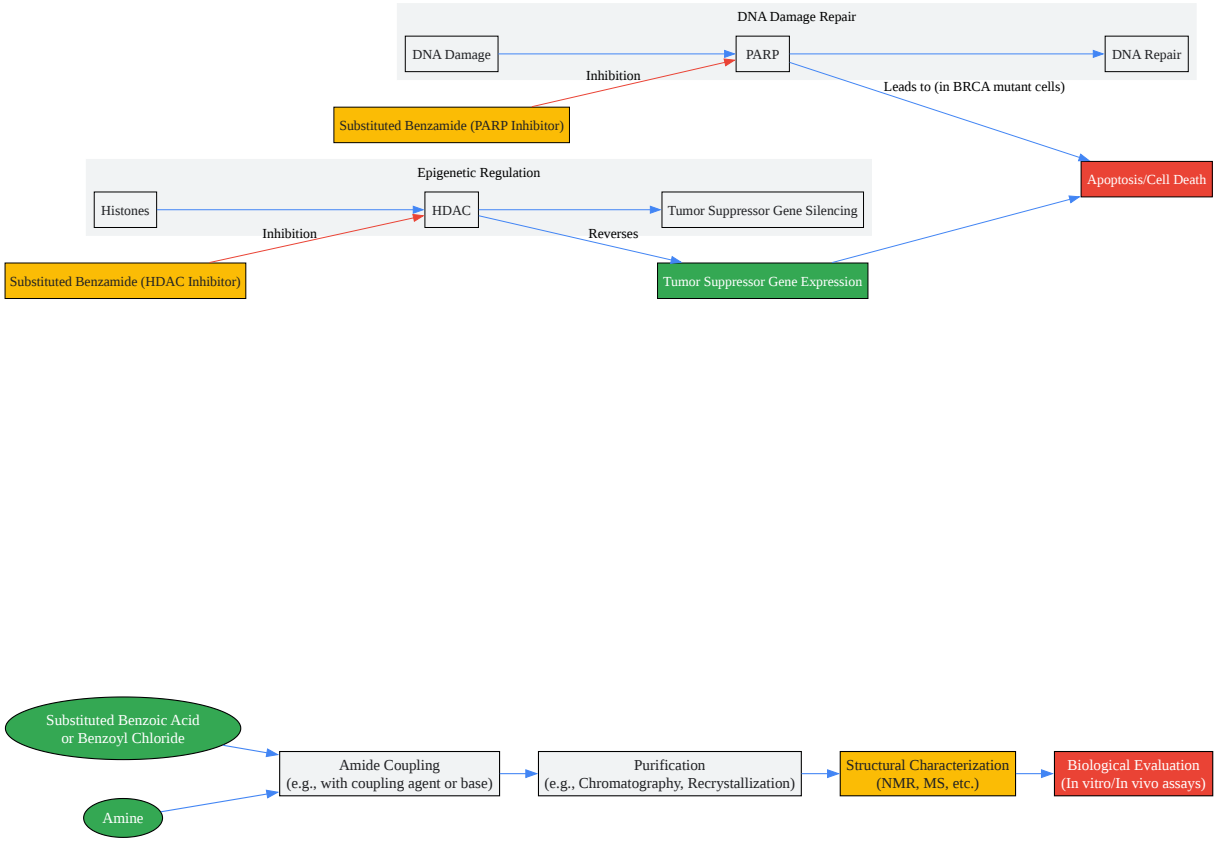
Anticancer Signaling Pathway



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Caption: General workflow for synthesis and evaluation.

Experimental Protocol: Synthesis of a Substituted Benzamide

This protocol describes a general method for the synthesis of a substituted benzamide from a substituted benzoyl chloride and an amine. [4]

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- Preparation of Benzoyl Chloride: If not commercially available, the substituted benzoic acid can be converted to the corresponding benzoyl chloride by treatment with thionyl chloride in a suitable solvent like toluene. [4]2. Amide Coupling: The substituted benzoyl chloride is then condensed with the desired amine. This reaction is often carried out in the presence of a base (e.g., triethylamine) to neutralize the HCl byproduct.

- Workup and Purification: The reaction mixture is typically washed with aqueous solutions to remove unreacted starting materials and byproducts. The crude product is then purified by techniques such as column chromatography or recrystallization.

- Characterization: The structure and purity of the final compound are confirmed using analytical techniques such as ^{1}H-NMR, ^{13}C-NMR, and mass spectrometry. [22][23]

Experimental Protocol: In Vitro HDAC Inhibition Assay

This protocol outlines a typical fluorescence-based assay to determine the inhibitory activity of substituted benzamides against HDAC enzymes. [23]

- Compound Preparation: Prepare serial dilutions of the test compounds and a known HDAC inhibitor (positive control) in the assay buffer. Stock solutions are typically prepared in DMSO. [23]2. Enzyme and Substrate: In a 96-well plate, add the HDAC enzyme solution to each well.

- Incubation: Add the test compounds at various concentrations to the wells and incubate at 37°C.

- Reaction Initiation: Start the enzymatic reaction by adding a fluorogenic HDAC substrate.

- Development: After a further incubation period, add a developer solution that cleaves the deacetylated substrate to produce a fluorescent signal.

- Measurement: Read the fluorescence intensity using a microplate reader.

- Data Analysis: Calculate the percent inhibition for each compound concentration and determine the IC50 value.

Data Presentation

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Table 1: Representative Biological Activities of Substituted Benzamides

Compound Class	Target(s)	Biological Activity	Example(s)	Reference(s)
Antipsychotics	D2/D3, 5-HT2A, 5-HT1A Receptors	Antipsychotic, Antidepressant	Amisulpride, Sulpiride	[2][5]
Antiemetics	D2 Receptors	Antiemetic, Prokinetic	Metoclopramide, Alizapride	[8][11]
Anticancer (PARPi)	PARP1/2	Anticancer (Synthetic Lethality)	Olaparib, Rucaparib	[14]
Anticancer (HDACi)	HDACs (Class I)	Anticancer (Epigenetic Modulation)	Entinostat, Chidamide	[20][21]
Antimicrobials	Various bacterial targets	Antibacterial, Antifungal	Pyridine-linked oxadiazoles	[24][22]
Antituberculars	QcrB	Antitubercular	Morpholinobenzamides	[25]

Conclusion and Future Directions

Substituted benzamides continue to be a rich source of therapeutic innovation. Their chemical tractability and the ability to fine-tune their pharmacological properties through synthetic modifications make them an attractive scaffold for drug discovery. Future research will likely focus on the development of more selective and potent benzamide derivatives with improved safety profiles. The exploration of novel biological targets for this versatile class of compounds also holds significant promise for addressing unmet medical needs.

References

- Structure-activity relationships of a series of substituted benzamides: potent D2/5-HT2 antagonists and 5-HT1a agonists as neuroleptic agents. PubMed.

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- Structure−Activity Relationships of a Series of Substituted Benzamides: Potent D2/5-HT2 Antagonists and 5-HT1a Agonists as Neuroleptic Agents.
- A Comprehensive Review of Substituted Benzamide Compounds: Synthesis, Biological Activity, and Therapeutic Potential. Benchchem.
- Structure–Activity Relationship Study of Benzamides as Mycobacterium tuberculosis QcrB Inhibitors.
- Studies on the mechanism of action of substituted benzamide drugs. PubMed.
- Therapeutic Applications of PARP Inhibitors: Anticancer Therapy and Beyond. PMC - NIH.
- Consensus on the use of substituted benzamides in psychiatric p
- Application Notes and Protocols for Testing the Biological Efficacy of Substituted Benzamides in Oncology. Benchchem.
- Histone deacetylase inhibitors in cancer therapy: new compounds and clinical upd
- Mechanism of Action of Novel Antipsychotic Drugs. Schizophrenia Bulletin | Oxford Academic.
- Unraveling the Structure-Activity Relationship of Benzamide Sulfonamide Analogs as Potent Enzyme Inhibitors. Benchchem.
- Chemical structure - biological activity relationship in the group of benzamide compounds II.
- Discovery of Highly Selective and Potent HDAC3 Inhibitors Based on a 2-Substituted Benzamide Zinc Binding Group. PMC.
- Key structural requirements of benzamide derivatives for histone deacetylase inhibition: design, synthesis and biological evalu
- N-(2-Aminophenyl)
- Benzamide-Containing Histone Deacetylase Inhibitors With Anticancer Therapeutic Potential. PubMed.
- Synthesis, Crystal Structure and Anti-Fatigue Effects of Some Benzamide Deriv
- Synthesis and Biological Activity of Benzamides Substituted with Pyridine-Linked 1,2,4-Oxadiazole. MDPI.
- Synthesis of N-Substituted Benzamide Derivatives and their Evalu
- Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents.
- Synthesis and In-Vitro Antimicrobial Activity of N- Benzamide Derivatives.
- Alizapride, a new substituted benzamide, as an antiemetic during cancer chemotherapy. European Journal of Clinical Pharmacology.
- The Substituted Benzamides and Their Clinical Potential on Dysthymia and on the Neg
- Novel benzamides as selective and potent gastrokinetic agents. 2. Synthesis and structure-activity relationships of 4-amino-5-chloro-2-ethoxy-N-[[4-(4-fluorobenzyl). Semantic Scholar.
- Antiemetic drugs: what to prescribe and when. Australian Prescriber.
- How Do Antiemetic Agents Work? Uses, Side Effects, Drug Names. RxList.
- PARP Inhibitors. Targeted cancer drugs.

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- PARP Inhibitors Represent New Direction in Cancer Tre
- PARP and PARG inhibitors in cancer tre
- BENZAMINE DERIVATIVES: SYNTHESIS, CHARACTERIZATION AND BIOLOGICAL ACTIVITY STUDY. CyberLeninka. xpnsJ6dBBuNLORWoM=)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Consensus on the use of substituted benzamides in psychiatric patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structure-activity relationships of a series of substituted benzamides: potent D2/5-HT2 antagonists and 5-HT1a agonists as neuroleptic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. The substituted benzamides and their clinical potential on dysthymia and on the negative symptoms of schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. Studies on the mechanism of action of substituted benzamide drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Alizapride, a new substituted benzamide, as an antiemetic during cancer chemotherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Antiemetic drugs: what to prescribe and when [australianprescriber.tg.org.au]
- 10. How Do Antiemetic Agents Work? Uses, Side Effects, Drug Names [rxlist.com]
- 11. semanticscholar.org [semanticscholar.org]
- 12. Histone deacetylase inhibitors in cancer therapy: new compounds and clinical update of benzamide-type agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. cancerresearchuk.org [cancerresearchuk.org]
- 14. PARP and PARG inhibitors in cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]

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- 15. Therapeutic Applications of PARP Inhibitors: Anticancer Therapy and Beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 16. medscape.com [medscape.com]
- 17. Benzamide-Containing Histone Deacetylase Inhibitors With Anticancer Therapeutic Potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Discovery of Highly Selective and Potent HDAC3 Inhibitors Based on a 2-Substituted Benzamide Zinc Binding Group - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Key structural requirements of benzamide derivatives for histone deacetylase inhibition: design, synthesis and biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. N-(2-Aminophenyl)-benzamide Inhibitors of Class I HDAC Enzymes with Antiproliferative and Antifibrotic Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. pdf.benchchem.com [pdf.benchchem.com]
- 24. nanobioletters.com [nanobioletters.com]
- 25. pubs.acs.org [pubs.acs.org]

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